

Physicochemical Properties of 2,5-Dimethylbenzoic Acid: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dimethylbenzoic acid

Cat. No.: B030941

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,5-Dimethylbenzoic acid** (CAS No: 610-72-0). The information presented herein is intended to support research, development, and quality control activities involving this compound. All quantitative data is summarized for clarity, and detailed experimental protocols are provided for key analytical procedures.

Core Physicochemical Data

2,5-Dimethylbenzoic acid, also known as isoxylic acid, is a substituted aromatic carboxylic acid.^[1] Its fundamental physicochemical properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Source(s)
IUPAC Name	2,5-dimethylbenzoic acid	[2][3]
Synonyms	Isoxylic acid, p-Xylylic acid, 2-Carboxy-1,4-dimethylbenzene	[1][4]
CAS Number	610-72-0	[2][4]
Molecular Formula	C9H10O2	[1][2]
Molecular Weight	150.17 g/mol	[4]
Appearance	White to off-white crystalline powder	[3][5]
Melting Point	131-135 °C	[3][6][7]
Boiling Point	268 °C	[2][5][6]
Density	1.069 g/cm ³	[6]
pKa	3.99 at 25°C	[8]
Solubility	Insoluble in water.[2] Soluble in methanol with very faint turbidity.[5][8]	
LogP	2.00160	[7]

Experimental Protocols

Accurate determination of physicochemical properties is fundamental to chemical research and development. The following sections detail standardized experimental methodologies for key parameters of **2,5-Dimethylbenzoic acid**.

Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)

- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional, for fine powdering)

Procedure:

- A small amount of finely powdered **2,5-Dimethylbenzoic acid** is introduced into a capillary tube to a height of 1-2 mm.^{[1][2]}
- The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.^[2]
- The assembly is placed in a heating bath (oil or a metal block).
- The sample is heated slowly, at a rate of approximately 2°C per minute as the expected melting point is approached.
- The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle disappears (completion of melting) are recorded. This range is the melting point.^[6] For a pure compound, this range is typically narrow (0.5-1.0°C).

Boiling Point Determination

For a solid compound like **2,5-Dimethylbenzoic acid**, the boiling point is determined at atmospheric pressure.

Apparatus:

- Thiele tube or similar heating apparatus
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer

- Liquid for heating bath (e.g., paraffin oil)

Procedure:

- A small quantity of **2,5-Dimethylbenzoic acid** is placed in the fusion tube.
- The capillary tube is placed inside the fusion tube with its open end submerged in the molten sample.
- The fusion tube is attached to a thermometer and heated in a Thiele tube.[\[9\]](#)[\[10\]](#)
- Heating continues until a steady stream of bubbles emerges from the capillary tube.[\[10\]](#)[\[11\]](#)
- The heat source is removed, and the apparatus is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[9\]](#)

pKa Determination by Potentiometric Titration

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution.

Apparatus:

- pH meter with a glass electrode
- Burette
- Magnetic stirrer and stir bar
- Beaker
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)

Procedure:

- A precisely weighed sample of **2,5-Dimethylbenzoic acid** is dissolved in a suitable solvent (e.g., a mixture of water and a co-solvent like methanol if solubility is low).[\[12\]](#)

- The solution is placed in a beaker with a magnetic stir bar, and the pH electrode is immersed.
- The solution is titrated with the standardized NaOH solution, added in small, known increments from the burette.^[7]
- The pH is recorded after each addition of titrant, allowing the reading to stabilize.^[7]
- A titration curve is generated by plotting the pH versus the volume of NaOH added.
- The equivalence point is determined from the inflection point of the curve. The volume of NaOH at the half-equivalence point is then found.^[5]
- The pH at the half-equivalence point is equal to the pKa of the acid.^[13]

Aqueous Solubility Determination

This protocol outlines a general method for determining the solubility of a sparingly soluble organic acid.

Apparatus:

- Scintillation vials or test tubes with closures
- Shaker or rotator
- Analytical balance
- Centrifuge
- HPLC or UV-Vis spectrophotometer for quantification

Procedure:

- An excess amount of **2,5-Dimethylbenzoic acid** is added to a known volume of water in a vial.
- The vial is sealed and agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- The suspension is then centrifuged to separate the undissolved solid.
- A known volume of the clear supernatant is carefully removed.
- The concentration of **2,5-Dimethylbenzoic acid** in the supernatant is determined using a suitable analytical method, such as HPLC or UV-Vis spectrophotometry, against a standard curve. This concentration represents the aqueous solubility.

LogP (Octanol-Water Partition Coefficient) Determination

LogP is a measure of a compound's lipophilicity. The shake-flask method is a common direct determination technique.

Apparatus:

- Separatory funnel or capped centrifuge tubes
- n-Octanol (pre-saturated with water)
- Water (pre-saturated with n-octanol)
- Shaker
- Centrifuge
- Analytical instrument for quantification (e.g., HPLC, UV-Vis)

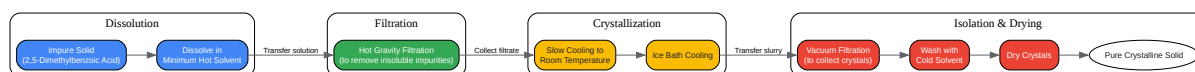
Procedure:

- A known amount of **2,5-Dimethylbenzoic acid** is dissolved in either water or n-octanol.
- The solution is added to a separatory funnel containing the other immiscible solvent.
- The funnel is shaken vigorously for a set period to allow for partitioning of the solute between the two phases and then left to stand for the phases to separate.[\[4\]](#)[\[14\]](#)
- The two phases are separated.

- The concentration of **2,5-Dimethylbenzoic acid** in each phase is determined analytically.
- The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.
- LogP is the base-10 logarithm of P.[3]

Visualized Experimental Workflow

The following diagram illustrates a typical laboratory workflow for the purification of a solid organic acid like **2,5-Dimethylbenzoic acid**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. byjus.com [byjus.com]
2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
3. acdlabs.com [acdlabs.com]
4. encyclopedia.pub [encyclopedia.pub]
5. web.williams.edu [web.williams.edu]
6. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
7. creative-bioarray.com [creative-bioarray.com]

- 8. Development And Test of Highly Accurate Endpoint Free Energy Methods. 2: Prediction of logarithm of n-octanol-water partition coefficient (logP) for druglike molecules using MM-PBSA method - PMC [pmc.ncbi.nlm.nih.gov]
- 9. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 12. APPENDIX A: MEASUREMENT OF ACIDITY (pKA) - ECETOC [ecetoc.org]
- 13. How to Find Pka from Titration Curve - Oreate AI Blog [oreateai.com]
- 14. agilent.com [agilent.com]
- To cite this document: BenchChem. [Physicochemical Properties of 2,5-Dimethylbenzoic Acid: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030941#physicochemical-properties-of-2-5-dimethylbenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com